

Synthesis of D-2-Phosphoglyceric Acid for Research Applications: A Detailed Guide

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Compound of Interest

Compound Name: *D-2-Phosphoglyceric acid*

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Introduction

D-2-Phosphoglyceric acid (D-2-PG) is a pivotal intermediate metabolite in fundamental cellular processes, most notably glycolysis and gluconeogenesis.^[1] Its central role in energy metabolism makes it a crucial molecule for a wide range of research applications, including enzyme kinetics, metabolic flux analysis, and as a biomarker in various physiological and pathological states. This document provides detailed application notes and protocols for the synthesis, purification, and analysis of **D-2-Phosphoglyceric acid** for research use, targeting researchers, scientists, and professionals in drug development.

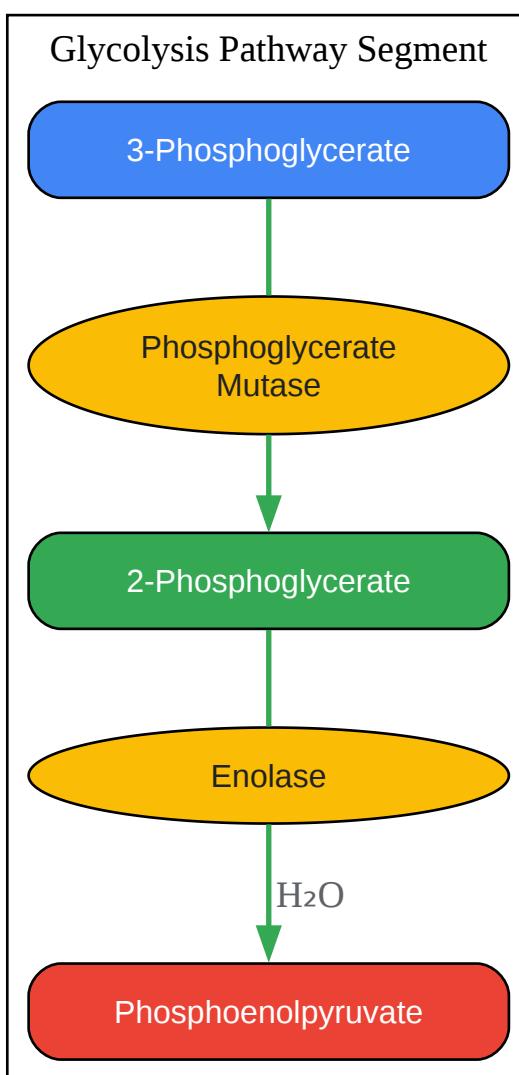
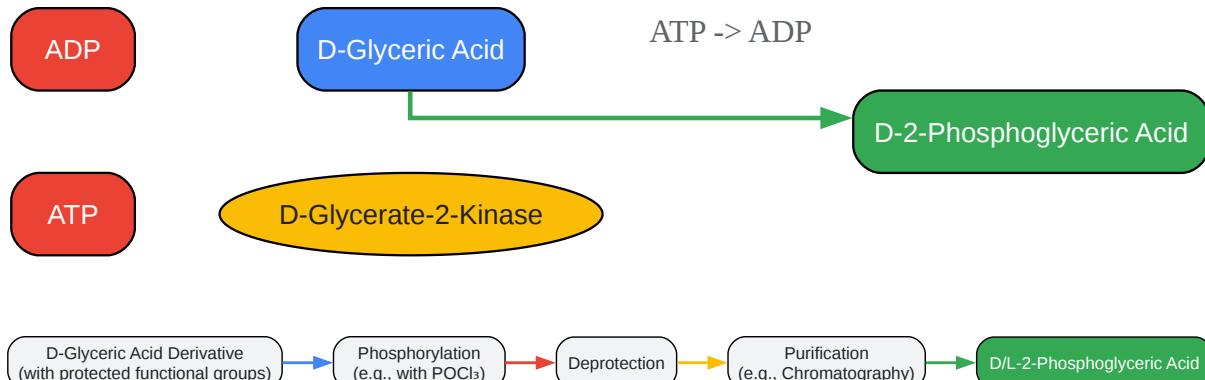
Methods of Synthesis

Two primary methodologies are employed for the synthesis of **D-2-Phosphoglyceric acid**: enzymatic synthesis and chemical synthesis. The enzymatic approach offers high stereospecificity, yielding the biologically active D-isomer exclusively, while chemical synthesis provides an alternative route that may be suitable for specific research needs.^[2]

Enzymatic Synthesis using D-Glycerate-2-Kinase

The enzymatic synthesis of D-2-PG leverages the high selectivity of D-glycerate-2-kinase (EC 2.7.1.165), which catalyzes the phosphorylation of D-glyceric acid at the C-2 position.^{[3][4][5]} This method is favored for its straightforward, one-step process and the production of enantiomerically pure **D-2-Phosphoglyceric acid**.^[2]

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